

# Physicochemical Properties of 2-Isopropyl-1H-imidazole Sulphate: A Technical Guide

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## Compound of Interest

Compound Name: 2-Isopropyl-1H-imidazole sulphate

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This technical guide provides a comprehensive overview of the known physicochemical properties of 2-Isopropyl-1H-imidazole. It is important to note that the available literature primarily focuses on the free base form of this compound. Data for the sulphate salt is not readily available and would require experimental determination. This document outlines the properties of the free base as a foundational reference and provides guidance on the anticipated characteristics of the sulphate salt.

## Overview of 2-Isopropyl-1H-imidazole

2-Isopropyl-1H-imidazole is a heterocyclic organic compound that serves as a versatile building block in the synthesis of pharmaceuticals and other biologically active molecules.<sup>[1]</sup> Its structure, featuring an imidazole ring substituted with an isopropyl group, imparts unique properties that are of interest in medicinal chemistry. The imidazole moiety can act as a ligand in coordination chemistry, while the isopropyl group can influence solubility and stability.<sup>[1]</sup>

## Physicochemical Properties

The following tables summarize the available quantitative data for 2-Isopropyl-1H-imidazole (free base) and the projected properties for its sulphate salt.

### 2-Isopropyl-1H-imidazole (Free Base)

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>2</sub>	[1][2]
Molecular Weight	110.16 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[1]
Melting Point	125-134 °C	[1]
129-131 °C (lit.)	[2]	
Boiling Point	256-260 °C (lit.)	[2]
163 - 166 °C @ 10 torr	[3]	
Solubility	Soluble in Chloroform, Methanol	[2]
logP (Octanol/Water Partition Coefficient)	1.051 (Crippen Calculated)	[4]
pKa	14.30 ± 0.10 (Predicted)	[2]

## 2-Isopropyl-1H-imidazole Sulphate (Projected)

The sulphate salt is formed by the reaction of 2-Isopropyl-1H-imidazole with sulphuric acid (H<sub>2</sub>SO<sub>4</sub>). Depending on the stoichiometry, either a sulphate or a bisulphate salt can be formed. Assuming the formation of the sulphate salt with a 2:1 molar ratio of the imidazole to sulphuric acid, the following properties can be projected.

Property	Projected Value	Notes
Molecular Formula	$(C_6H_{10}N_2)_2 \cdot H_2SO_4$	
Molecular Weight	318.42 g/mol	Calculated
Appearance	Likely a crystalline solid	Requires experimental confirmation
Melting Point	Expected to be significantly different from the free base	Requires experimental determination
Boiling Point	Likely to decompose at high temperatures	Requires experimental determination
Solubility	Expected to have higher aqueous solubility than the free base	Requires experimental determination
pKa	The imidazole ring will be protonated, affecting the pKa	Requires experimental determination

## Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of a novel compound like **2-Isopropyl-1H-imidazole sulphate** are crucial for its characterization. Below are generalized methodologies for key experiments.

### Determination of Melting Point

The melting point can be determined using a digital melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded. This provides an indication of the purity of the compound.

### Determination of Solubility

Solubility is determined by adding increasing amounts of the solute to a fixed volume of a solvent at a specific temperature until no more solute dissolves. The concentration of the saturated solution is then determined, often using techniques like UV-Vis spectroscopy or High-

Performance Liquid Chromatography (HPLC). This should be performed in various solvents of differing polarities (e.g., water, ethanol, dichloromethane).

## Determination of pKa

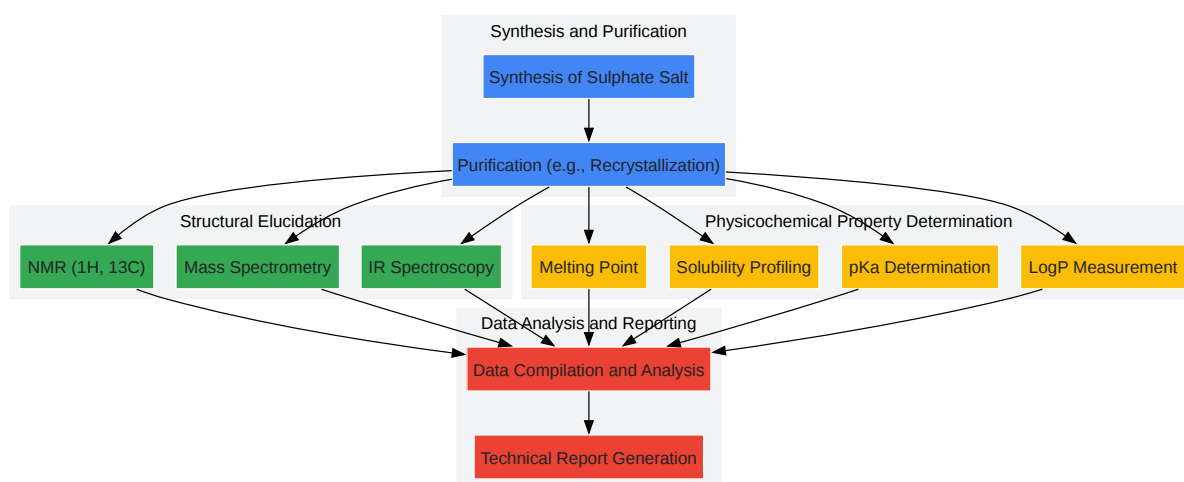
The pKa, which is the negative logarithm of the acid dissociation constant, can be determined by potentiometric titration. A solution of the compound is titrated with a standard acid or base, and the pH is measured as a function of the volume of titrant added. The pKa is the pH at which the compound is 50% ionized.

## Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are essential for confirming the chemical structure. The sample is dissolved in a suitable deuterated solvent (e.g.,  $\text{D}_2\text{O}$  or  $\text{DMSO-d}_6$  for the sulphate salt) and analyzed.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule. The presence of the sulphate ion will result in characteristic strong absorption bands.
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For the sulphate salt, techniques like electrospray ionization (ESI) would be suitable.

## Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a new chemical entity such as **2-Isopropyl-1H-imidazole sulphate**.



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Caption: Workflow for the characterization of a new chemical entity.

## Conclusion

While specific experimental data for **2-Isopropyl-1H-imidazole sulphate** is not currently available in the public domain, this guide provides a solid foundation for researchers by summarizing the known properties of the free base and outlining the necessary steps for the full physicochemical characterization of the sulphate salt. The provided experimental methodologies and workflow diagram serve as a practical guide for scientists engaged in drug discovery and development. The conversion of the free base to a sulphate salt is a common

strategy to enhance aqueous solubility and improve the handling properties of a compound, making the characterization of this salt form a critical step in its potential development.

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